

Proper Disposal of 2-Tridecanone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Tridecanone

Cat. No.: B165437

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Ensuring the safe and environmentally responsible disposal of **2-Tridecanone** is paramount for any laboratory. This ketone, while utilized in various research and development applications, is classified as hazardous to the environment and requires specific handling and disposal procedures to mitigate risks.

This guide provides essential, step-by-step instructions for the proper disposal of **2-Tridecanone**, aligning with regulatory requirements and promoting a culture of safety within the laboratory.

Immediate Safety and Handling

Before initiating any disposal procedures, it is crucial to be aware of the inherent hazards of **2-Tridecanone** and to take appropriate safety precautions.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical splash-resistant safety glasses or goggles with side protection.[1]
- Hand Protection: Use chemically resistant gloves.
- Body Protection: Wear appropriate protective clothing to avoid skin contact.[2]
- Respiratory Protection: In case of insufficient ventilation or potential for aerosolization, use a NIOSH-approved respirator.

In Case of a Spill: For minor spills, dampen the solid material with 60-70% ethanol and transfer it to a suitable container for disposal.[3] Use absorbent paper dampened with the same ethanol solution to clean up any remaining residue.[3] Seal all contaminated materials in a vapor-tight plastic bag for disposal.[3] For major spills, evacuate the area and alert emergency responders.[2] In all instances, prevent the chemical from entering drains or waterways.[1][4]

2-Tridecanone Properties and Hazards

A clear understanding of the chemical and physical properties of **2-Tridecanone** is fundamental to its safe handling and disposal.

Property	Value
Molecular Formula	C ₁₃ H ₂₆ O[1][5]
Molecular Weight	198.34 g/mol [1][5]
Appearance	White solid or colorless to light orange/yellow liquid[6]
Melting Point	24-31 °C / 75.2-87.8 °F[1][7]
Boiling Point	263 °C / 505.4 °F[7]
Flash Point	107-122 °C / 224.6-251.6 °F[1][7]
Water Solubility	Insoluble[1][8]
Primary Hazard	Very toxic to aquatic life with long lasting effects[1][4]

Step-by-Step Disposal Procedure

The disposal of **2-Tridecanone** is governed by the Resource Conservation and Recovery Act (RCRA) under the Environmental Protection Agency (EPA) in the United States.[9][10] As such, it cannot be discarded in regular trash or poured down the drain.[9]

1. Waste Identification and Classification:

- Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste according to EPA guidelines (40 CFR 261.3) and any applicable state and local regulations.[1]
- Due to its environmental hazards, **2-Tridecanone** waste is considered hazardous.[4][8]

2. Waste Collection and Segregation:

- Collect **2-Tridecanone** waste in a designated, properly labeled, and sealed container.
- Avoid mixing **2-Tridecanone** with other chemical wastes unless specifically instructed to do so by your institution's Environmental Health and Safety (EHS) department.

3. Container Labeling:

- All hazardous waste containers must be clearly labeled.[9] The label should include:
 - The words "Hazardous Waste"[9]
 - The full chemical name: "**2-Tridecanone**" (avoiding abbreviations or formulas)[9]
 - The quantity of waste
 - The date of waste generation[9]
 - The location of origin (e.g., laboratory room number)[9]
 - The name and contact information of the Principal Investigator[9]
 - Appropriate hazard pictograms (e.g., environmental hazard)[9]

4. Storage of Waste:

- Store the sealed and labeled waste container in a designated, secure, and well-ventilated satellite accumulation area within the laboratory.
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents.[2]

5. Arranging for Disposal:

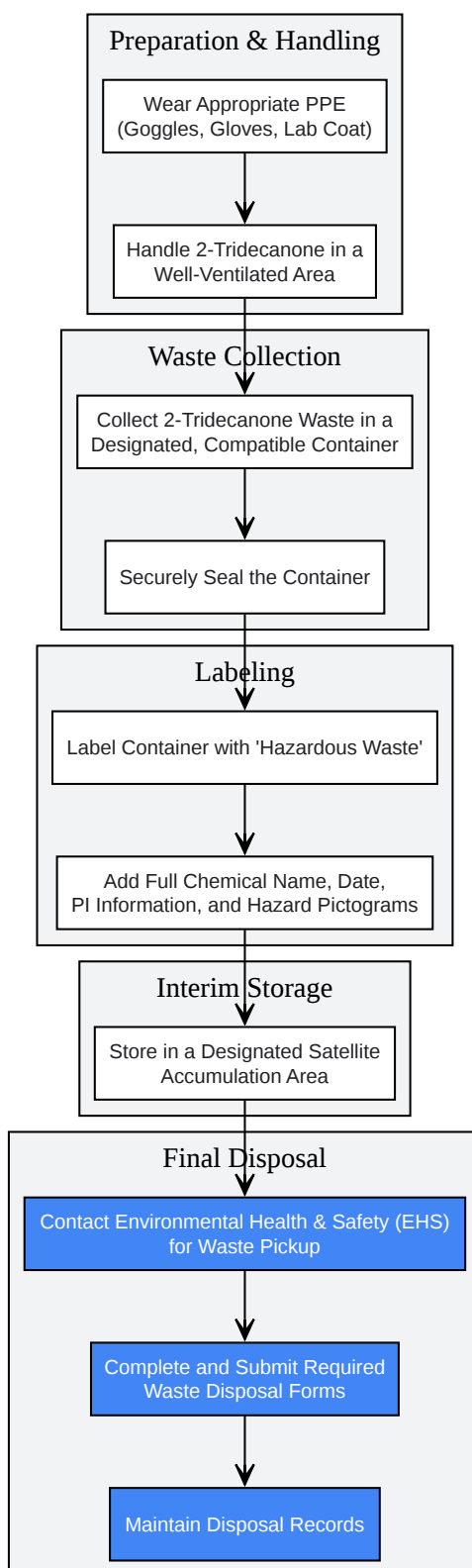
- Contact your institution's EHS or Hazardous Waste Program to schedule a pickup for the waste.[9]
- You may be required to submit a completed Hazardous Waste Information Form.[9]

6. Documentation:

- Maintain accurate records of the generation, accumulation, and disposal of all hazardous waste, as required by law.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Tridecanone** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **2-Tridecanone**.

By adhering to these procedures, researchers, scientists, and drug development professionals can ensure the safe handling and disposal of **2-Tridecanone**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

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